

handling and storage procedures for tributylaluminum

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

Cat. No.: S1502603

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Properties and Hazards of Tributylaluminum

Tributylaluminum (TBA) is a pyrophoric and water-reactive organoaluminum compound. **Pyrophoric substances** ignite spontaneously upon contact with air, and **water-reactive substances** react violently with water, posing significant fire and explosion risks [1].

The table below summarizes its key identifiers and hazards:

Property	Description
CAS Number	1116-70-7 [1]
Molecular Formula	$C_{12}H_{27}Al$ [1]
Hazard Codes	F (Flammable), C (Corrosive) [1]
Risk Phrases	R11 (Highly Flammable); R14/15 (Reacts violently with water, liberating extremely flammable gases); R34 (Causes burns) [1]
Hazard Class	4.2 (Substances liable to spontaneous combustion) [1]

Storage Protocols

Proper storage is critical to prevent dangerous reactions. The core principle is **segregation by hazard class** [2].

- **Primary Storage Condition:** Store in a "**water-free area**" to prevent contact with moisture [1].
- **Segregation from Incompatible Materials:**
 - **Acids and Bases:** Segregate from both mineral and organic acids, as well as alkalis (bases) [2].
 - **Oxidizers:** Store separately from oxidizing agents [2].
 - **Water-Reactives:** While TBA itself is water-reactive, the segregation table indicates it should be stored separately from other classes of water-reactive chemicals [2].
- **Containment:** Use sealed, air-impermeable containers to prevent exposure to air and moisture. A dedicated **corrosive storage cabinet** is recommended for safety [2].

Handling and Operational Procedures

General Handling Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles, face shield, and flame-resistant gloves. Consult the specific Safety Data Sheet (SDS) for definitive PPE requirements.
- **Engineering Controls:** Perform all handling and transfer operations in an **inert atmosphere**, such as inside a glove box, or using Schlenk line techniques to exclude air and moisture [1].
- **Work Area:** Ensure the work area is well-ventilated and clear of any ignition sources (e.g., open flames, hot surfaces).

First Aid and Emergency Response

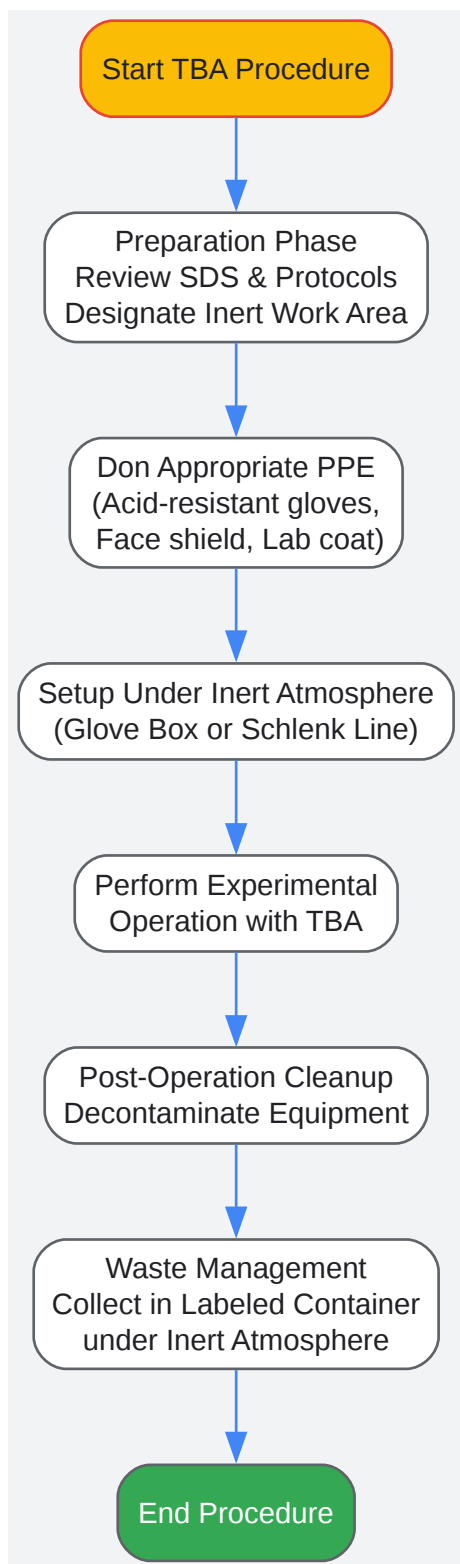
- **Inhalation:** Remove to fresh air and seek immediate medical attention.
- **Skin Contact:** Immediately brush off any solid material. Wash contaminated skin with plenty of water and soap. Remove contaminated clothing and seek medical attention [1].
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- **Fire:** Use a **Class D fire extinguisher** for metal fires. Do not use water or conventional extinguishers.

Spill and Waste Disposal

- **Spill Management:** For small spills, immediately cover with an inert, dry absorbent material (e.g., sand) and place it in a suitable container for disposal. For large spills, evacuate the area and call for emergency services.
- **Waste Disposal:** Collect all waste TBA and contaminated materials in compatible, clearly labeled containers under an inert atmosphere. Dispose of as hazardous waste in accordance with local, regional, and national regulations.

Experimental Setup and Process Workflow

The following diagram outlines the logical workflow for the safe handling of tributylaluminum in a laboratory setting, integrating the key protocols discussed.



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Critical Safety Notes

- **Do Not Store Aqueous Solutions:** Never store pre-mixed solutions like Nitol (nitric acid and ethanol) as they can become explosive. Prepare them immediately before use [2].
- **Secondary Containment:** Always use secondary containment (e.g., chemical-resistant drip trays) for all liquid chemicals to contain spills or leaks [2]. Ensure the tray material is compatible (e.g., avoid aluminum trays with strong bases).

Information Gaps and Further Research

The available search results provide a strong foundational understanding but lack the depth required for fully detailed application notes. Key information missing includes:

- Detailed quantitative data (e.g., vapor pressure, exact autoignition temperature).
- Specific container types and seal specifications.
- Step-by-step, validated analytical methods for quantifying TBA.
- Detailed first-aid and emergency shower/eyewash protocols.

To create comprehensive protocols, you should **consult the full Safety Data Sheet (SDS) from a certified chemical supplier** and refer to specialized manuals on handling pyrophoric materials, such as the *Prudent Practices in the Laboratory* handbook published by the National Research Council.

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References

1. tributylaluminium | CAS#:1116-70-7 | Chemsrsc [chemsrc.com]
2. Segregation and Storage of Chemicals According to Hazard Class [ehs.gatech.edu]

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